

# Application of Gka-50 in high-throughput screening for glucokinase activators.

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## Compound of Interest

Compound Name: Gka-50  
Cat. No.: B041499

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## Application of GKA-50 in High-Throughput Screening for Glucokinase Activators

Application Note & Protocol

## Introduction

Glucokinase (GK), a key enzyme in glucose metabolism, acts as a glucose sensor in pancreatic  $\beta$ -cells and hepatocytes, regulating insulin secretion and hepatic glucose uptake. Its central role in glucose homeostasis makes it an attractive therapeutic target for type 2 diabetes. Glucokinase activators (GKAs) are small molecules that allosterically activate GK, leading to increased glucose phosphorylation and subsequent physiological effects, such as enhanced insulin secretion and reduced blood glucose levels. High-throughput screening (HTS) is a critical tool for the discovery of novel and potent GKAs.

**GKA-50** is a potent, well-characterized glucokinase activator that serves as an excellent reference compound in HTS campaigns. With a reported EC50 of approximately 33 nM for glucokinase activation, **GKA-50** provides a robust positive control for assay development, validation, and screening.<sup>[1][2]</sup> This document provides detailed protocols and application notes for the use of **GKA-50** in both biochemical and cell-based HTS assays for the discovery of novel glucokinase activators.

## GKA-50: A Potent Glucokinase Activator

**GKA-50** is a small molecule that binds to an allosteric site on the glucokinase enzyme, inducing a conformational change that increases the enzyme's affinity for glucose and enhances its catalytic activity.[\[3\]](#) This mechanism of action leads to a potentiation of glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells and an increase in glucose uptake and glycogen synthesis in the liver.

## Chemical and Physical Properties of GKA-50

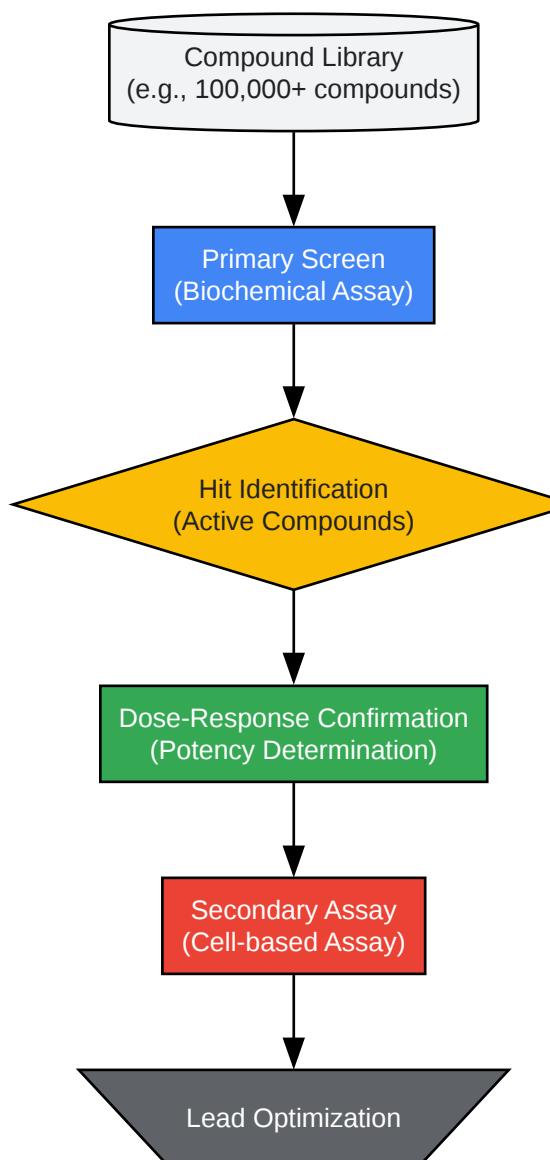
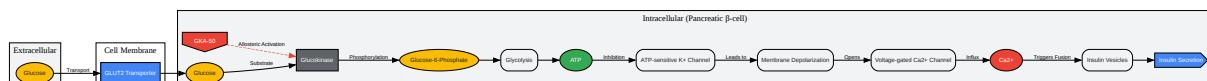
Property	Value	Reference
Molecular Weight	464.51 g/mol	<a href="#">[1]</a>
Formula	C26H28N2O6	
CAS Number	851884-87-2	
Purity	$\geq 98\%$	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

## Biological Activity of GKA-50

Parameter	Value	Cell/Enzyme System	Reference
EC50 (Glucokinase Activation)	33 nM	Recombinant Human Glucokinase	<a href="#">[1]</a> <a href="#">[2]</a>
EC50 (Insulin Secretion)	65 nM	INS-1 Cells	<a href="#">[2]</a>
EC50 (Cell Proliferation)	1-2 $\mu$ M	INS-1 Cells	<a href="#">[2]</a>

## Glucokinase Signaling Pathway

The activation of glucokinase by compounds like **GKA-50** initiates a cascade of events within the pancreatic  $\beta$ -cell, ultimately leading to insulin secretion. The following diagram illustrates this key signaling pathway.



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## References

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